

8-Bromoisoquinolin-3-amine mechanism of action in biological systems

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Compound of Interest

Compound Name: 8-Bromoisoquinolin-3-amine

Cat. No.: B567063

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8-Bromoisoquinolin-3-amine: Unraveling Its Biological Impact

For Researchers, Scientists, and Drug Development Professionals

Introduction

8-Bromoisoquinolin-3-amine is a heterocyclic organic compound belonging to the isoquinoline family. The isoquinoline scaffold is a prominent structural motif found in a wide array of natural products and synthetic compounds that exhibit significant biological activities. [1] The presence of a bromine atom at the 8-position and an amine group at the 3-position provides this molecule with unique physicochemical properties and the potential for diverse biological interactions. This technical guide aims to consolidate the current understanding of **8-Bromoisoquinolin-3-amine**'s mechanism of action in biological systems, drawing from available research on its chemical properties and the broader activities of related brominated quinoline and isoquinoline derivatives. While direct, in-depth studies on the specific mechanism of action of **8-Bromoisoquinolin-3-amine** are limited, this document will explore its potential biological targets and signaling pathways based on analogous compounds.

Chemical Properties and Synthetic Accessibility

8-Bromoisoquinolin-3-amine, with the chemical formula $C_9H_7BrN_2$, is structurally characterized by an isoquinoline ring system substituted with a bromine atom and an amino

group.[2] The bromine atom can serve as a handle for various synthetic modifications, such as transition-metal-catalyzed cross-coupling reactions, allowing for the creation of more complex molecules.[1] The amino group is a key pharmacophoric element capable of forming hydrogen bonds with biological targets.[1] The synthesis of related bromoisoquinolines has been described through multi-step processes often involving bromination, nitration, and subsequent reduction.[3]

Potential Mechanisms of Action and Biological Targets

While specific data on **8-Bromoisoquinolin-3-amine** is scarce, the broader class of quinoline and isoquinoline derivatives has been investigated for a range of biological activities, suggesting potential avenues for the action of this specific compound.

Enzyme Inhibition

The aminoquinoline core is a known feature in various enzyme inhibitors.[4] The three-dimensional structure of **8-Bromoisoquinolin-3-amine** could allow it to fit into the active sites of various enzymes, potentially inhibiting their function. One study on a more complex pyrazolo[3,4-g]isoquinoline derivative noted that the introduction of a bromine atom at the 8-position was detrimental to the inhibition of Haspin kinase.[5] This suggests that while the isoquinoline scaffold can interact with kinases, the specific substitution pattern is critical for activity.

Antimicrobial and Antifungal Activity

Halogenated quinolines have a history of use as antimicrobial and antifungal agents.[4] The bromine atom on the isoquinoline ring of **8-Bromoisoquinolin-3-amine** may enhance its lipophilicity and ability to permeate microbial cell membranes, contributing to potential antimicrobial effects.[4]

Anticancer Potential

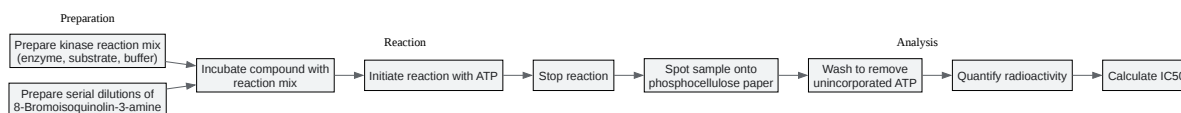
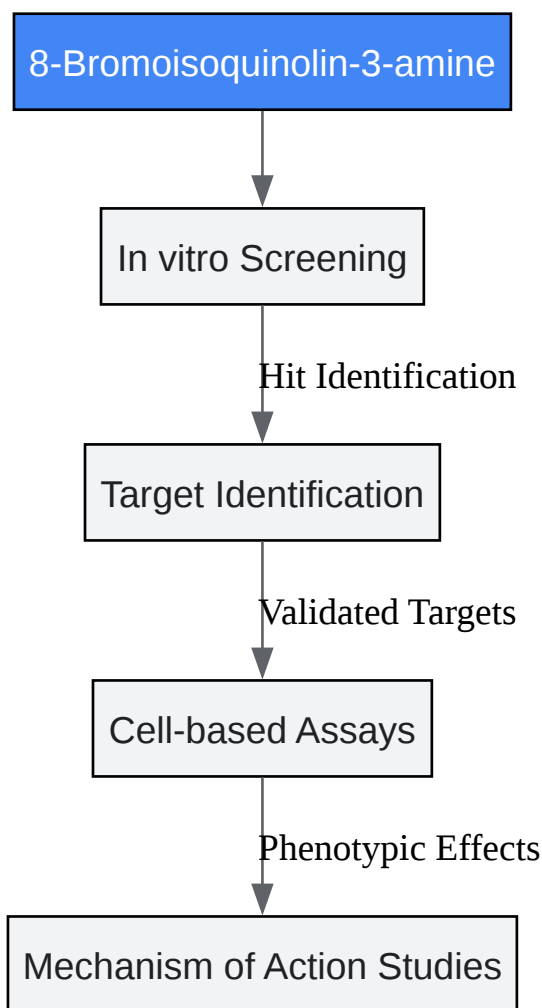
Quinoline derivatives have been explored for their potential as anticancer agents.[6] Studies on highly brominated quinolines have demonstrated significant antiproliferative activity against various cancer cell lines.[6] The mechanism of such compounds can involve the inhibition of

critical enzymes for DNA replication and repair, such as topoisomerase I.[6] The structural features of **8-Bromoisoquinolin-3-amine** make it a candidate for investigation in this area.

Postulated Signaling Pathway Involvement

Based on the activities of related compounds, **8-Bromoisoquinolin-3-amine** could potentially modulate various cellular signaling pathways.

Logical Relationship of Potential Biological Investigation



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